

2,3-Dichloronaphthalene chemical structure and properties

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Compound of Interest

Compound Name: 2,3-Dichloronaphthalene

Cat. No.: B020057

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2,3-Dichloronaphthalene: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical structure, properties, and relevant experimental methodologies for **2,3-Dichloronaphthalene**. This information is intended to support research and development activities involving this compound and its derivatives.

Chemical Structure and Identification

2,3-Dichloronaphthalene is a polycyclic aromatic hydrocarbon (PAH) characterized by a naphthalene core with two chlorine atoms substituted at the C2 and C3 positions.^[1] This specific substitution pattern influences its chemical reactivity and physical properties.

SMILES: Clc1cc2ccccc2cc1Cl

InChI Key: SKGXUFZRYNGFJS-UHFFFAOYSA-N^{[2][3][4]}

Physicochemical Properties

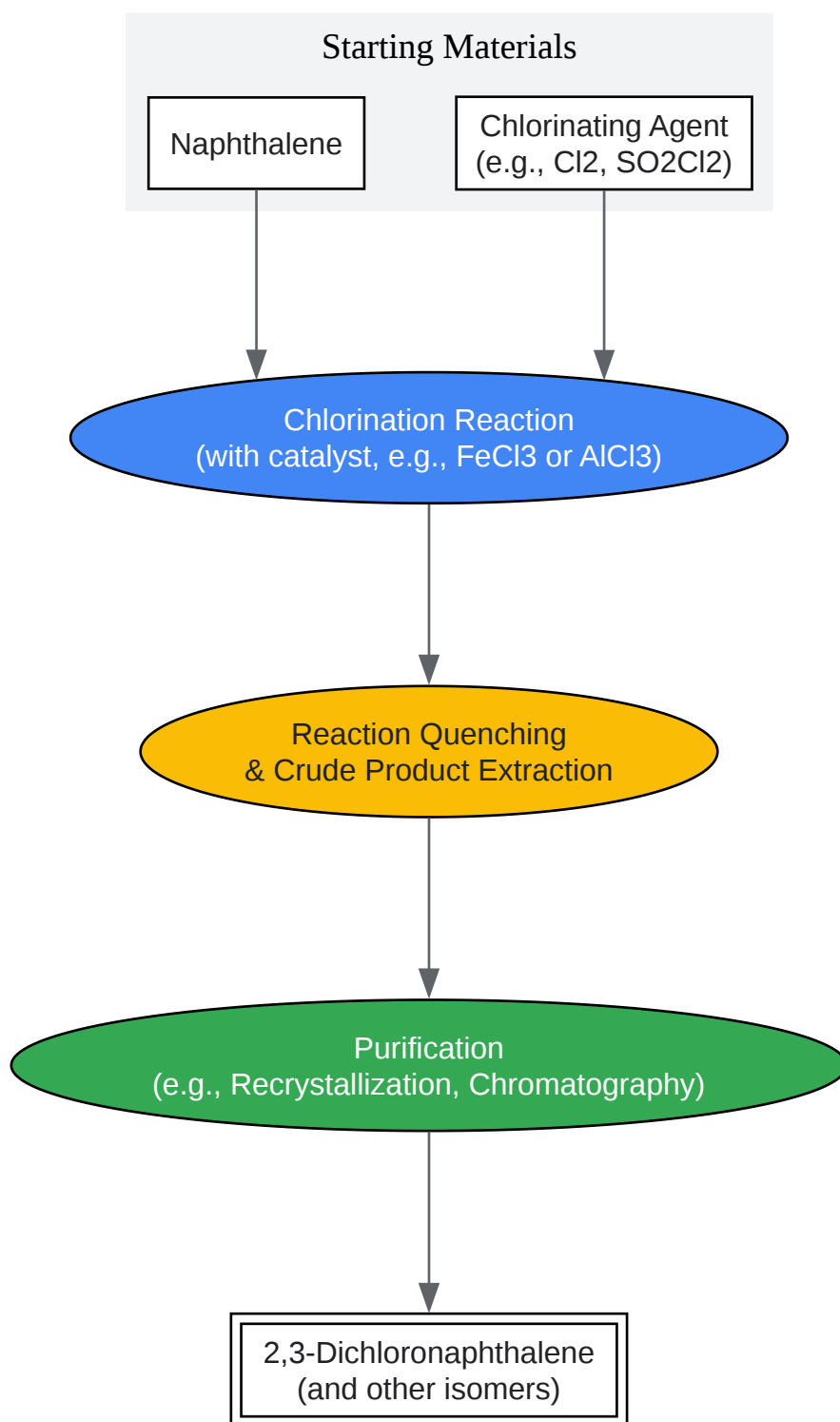
The following table summarizes the key quantitative data for **2,3-Dichloronaphthalene**.

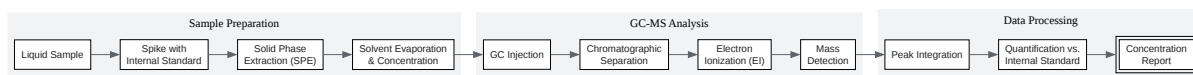
Property	Value	Unit	Source(s)
Molecular Formula	C ₁₀ H ₆ Cl ₂	[2][3][5][6]	
Molecular Weight	197.06	g/mol	[2][5][6][7]
CAS Number	2050-75-1	[2][3][5][6]	
Appearance	Pale yellow crystalline solid	[1]	
Melting Point	55.00	°C	[1]
Boiling Point	298.17	°C at 760 mmHg	[7]
Density	1.3527	g/cm ³	[1]
LogP (Octanol/Water Partition Coefficient)	4.1466	[5][8]	
Solubility	Poorly soluble in water; soluble in organic solvents like ethanol, acetone, and benzene.[1][6]		

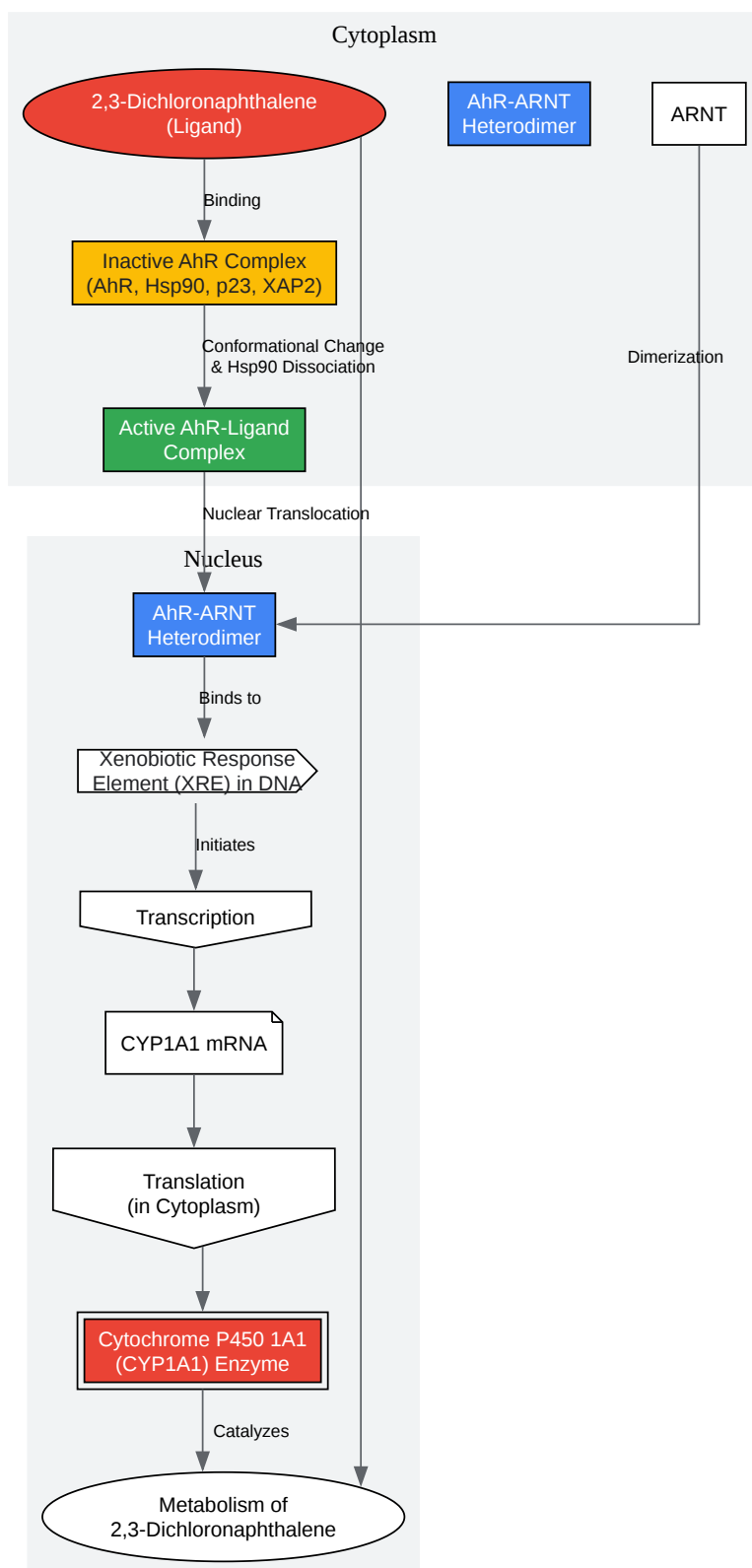
Experimental Protocols

Synthesis of Dichloronaphthalene Derivatives (Illustrative Workflow)

While a specific protocol for the direct synthesis of **2,3-Dichloronaphthalene** was not detailed in the reviewed literature, a general workflow for the synthesis of substituted naphthalene compounds can be illustrated. The following diagram represents a plausible synthetic route, which would require empirical optimization for this specific isomer.







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